

# Comparative study of $\alpha$ -TiCl<sub>3</sub> and $\delta$ -TiCl<sub>3</sub> in propylene polymerization

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## Compound of Interest

Compound Name: Titanium trichloride

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A Comparative Guide to  $\alpha$ -TiCl<sub>3</sub> and  $\delta$ -TiCl<sub>3</sub> in Propylene Polymerization for Researchers and Scientists

This guide provides a comprehensive comparison of the  $\alpha$  (alpha) and  $\delta$  (delta) crystalline forms of **titanium trichloride** (TiCl<sub>3</sub>) as catalysts in propylene polymerization. This document is intended for researchers and scientists in materials science and polymer chemistry, offering an objective analysis supported by available data and experimental protocols.

## Introduction to TiCl<sub>3</sub> Catalysts

**Titanium trichloride** is a cornerstone of Ziegler-Natta catalysis for the production of polypropylene. The catalytic activity and, crucially, the stereospecificity of the polymerization process are highly dependent on the crystalline structure of the TiCl<sub>3</sub> used.<sup>[1]</sup> Four main crystalline forms (polymorphs) are known:  $\alpha$ ,  $\beta$ ,  $\gamma$ , and  $\delta$ . The violet forms— $\alpha$ ,  $\gamma$ , and  $\delta$ —are layered structures and are primarily used for producing isotactic polypropylene, a commercially significant thermoplastic with a regular stereochemistry that imparts high crystallinity and robust mechanical properties. In contrast, the brown, needle-like  $\beta$ -form generally yields atactic (non-stereoregular) polypropylene.<sup>[2]</sup> This guide focuses on the comparative performance of the  $\alpha$  and  $\delta$  polymorphs.

## Comparative Performance: $\alpha$ -TiCl<sub>3</sub> vs. $\delta$ -TiCl<sub>3</sub>

The  $\delta$ -form of TiCl<sub>3</sub> is generally considered a more active and stereospecific catalyst for propylene polymerization compared to the  $\alpha$ -form. The  $\delta$ -form is characterized by a disordered

stacking of the  $\text{TiCl}_6$  layers, which is believed to contribute to the formation of more active catalytic sites.[2] The transformation from the more ordered  $\alpha$  or  $\gamma$  structures to the disordered  $\delta$  structure, often achieved through mechanical grinding or ball milling, is associated with a significant increase in catalytic activity.

Table 1: Performance Comparison of  $\alpha$ - $\text{TiCl}_3$  and  $\delta$ - $\text{TiCl}_3$  in Propylene Polymerization

Performance Metric	$\alpha$ -TiCl <sub>3</sub>	$\delta$ -TiCl <sub>3</sub>	Key Observations
Catalytic Activity	Moderate	High	The disordered structure of $\delta$ -TiCl <sub>3</sub> is believed to expose more active titanium sites, leading to higher polymerization rates.
Stereospecificity (Isotacticity)	Good	Very High	$\delta$ -TiCl <sub>3</sub> catalysts are known to produce polypropylene with a higher isotactic index, resulting in a more crystalline and rigid polymer. <a href="#">[2]</a>
Polymer Molecular Weight	High	High	Both catalysts can produce high molecular weight polypropylene. The specific molecular weight is also influenced by polymerization conditions such as temperature and the presence of chain transfer agents like hydrogen.
Particle Morphology	Dependent on preparation	Generally good	The morphology of the resulting polymer particles often replicates that of the catalyst particles.

## Experimental Protocols

Detailed experimental procedures are crucial for reproducible results in Ziegler-Natta polymerization. Below are generalized protocols for the synthesis of the catalysts and the subsequent polymerization of propylene.

## Catalyst Preparation

### 1. Synthesis of $\alpha$ -TiCl<sub>3</sub>:

A common laboratory method for preparing  $\alpha$ -TiCl<sub>3</sub> is the reduction of titanium tetrachloride (TiCl<sub>4</sub>) with hydrogen gas or a metal reducing agent like aluminum.<sup>[1][3]</sup>

- Method: Reduction of TiCl<sub>4</sub> with aluminum powder.
- Procedure:
  - In an inert atmosphere (e.g., a glovebox or under a nitrogen or argon stream), mix TiCl<sub>4</sub> with aluminum powder.
  - Heat the mixture to 250°C.<sup>[3]</sup>
  - The reaction produces a solid mixture of TiCl<sub>3</sub> and aluminum trichloride (AlCl<sub>3</sub>).
  - The resulting violet solid is primarily the  $\alpha$ -form of TiCl<sub>3</sub>.

### 2. Synthesis of $\delta$ -TiCl<sub>3</sub>:

The  $\delta$ -form is typically prepared by the mechanical grinding or ball milling of  $\alpha$ -TiCl<sub>3</sub> or  $\gamma$ -TiCl<sub>3</sub>.<sup>[3]</sup>

- Method: Ball milling of  $\alpha$ -TiCl<sub>3</sub>.
- Procedure:
  - Place the prepared  $\alpha$ -TiCl<sub>3</sub> in a stainless-steel ball mill under an inert atmosphere.
  - Mill the catalyst for a specified period (e.g., 24 hours). This process introduces disorder into the crystal lattice, converting the  $\alpha$ -form to the  $\delta$ -form.
  - The resulting fine, violet powder is the  $\delta$ -TiCl<sub>3</sub> catalyst.

## Propylene Polymerization

The following is a general procedure for slurry polymerization of propylene.

- Materials:
  - $\alpha$ -TiCl<sub>3</sub> or  $\delta$ -TiCl<sub>3</sub> catalyst
  - Co-catalyst: Diethylaluminum chloride (DEAC) or Triethylaluminum (TEA)
  - Solvent: Heptane or hexane (polymerization grade)
  - Propylene monomer (polymerization grade)
  - Inert gas: Nitrogen or Argon
- Procedure:
  - A polymerization reactor (e.g., a 1 L stainless steel autoclave) is thoroughly dried and purged with inert gas.
  - The reactor is charged with the solvent (e.g., 500 mL of heptane).
  - The desired amount of co-catalyst (e.g., DEAC) is added to the reactor. The Al/Ti molar ratio is a critical parameter and is typically in the range of 2:1 to 5:1.
  - The TiCl<sub>3</sub> catalyst (either  $\alpha$  or  $\delta$  form) is introduced into the reactor as a slurry in the solvent.
  - The reactor is heated to the desired polymerization temperature (e.g., 60-70°C).
  - Propylene is fed into the reactor to maintain a constant pressure (e.g., 5-8 bar).[4]
  - The polymerization is allowed to proceed for a set time (e.g., 1-2 hours).
  - After the desired time, the polymerization is terminated by adding a quenching agent like isopropanol or acidified methanol.

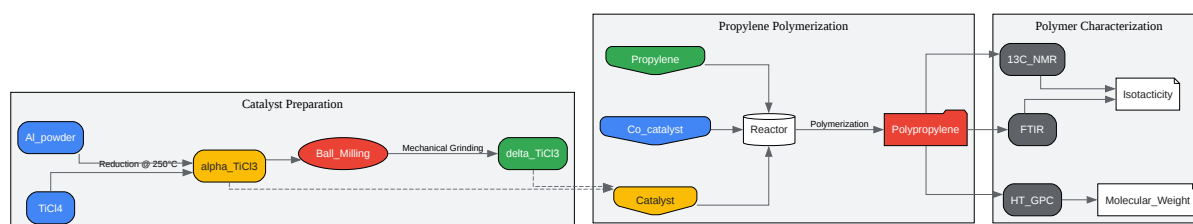
- The resulting polymer is collected by filtration, washed with the solvent to remove catalyst residues, and dried in a vacuum oven.

## Polymer Characterization

- Isotacticity: The isotacticity of the polypropylene is typically determined by  $^{13}\text{C}$  Nuclear Magnetic Resonance ( $^{13}\text{C}$ -NMR) spectroscopy or Fourier Transform Infrared (FTIR) spectroscopy.[5][6][7] The isotactic index is often reported as the percentage of the polymer that is insoluble in boiling heptane.
- Molecular Weight and Molecular Weight Distribution: These are determined by High-Temperature Gel Permeation Chromatography (HT-GPC).[5]

## Visualizing the Process

Diagrams can help clarify the relationships and workflows in catalyst preparation and polymerization.



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Caption: Workflow from catalyst synthesis to polymer characterization.

## Concluding Remarks

The choice between  $\alpha$ -TiCl<sub>3</sub> and  $\delta$ -TiCl<sub>3</sub> for propylene polymerization depends on the desired properties of the final polymer. For applications requiring high crystallinity, stiffness, and thermal stability, the higher stereospecificity of  $\delta$ -TiCl<sub>3</sub> makes it the superior choice. The increased catalytic activity of the  $\delta$ -form also offers potential advantages in terms of process efficiency. This guide provides a foundational understanding for researchers to select and utilize these catalysts effectively in their work.

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